

Comparative Analysis of Detonation Properties: Cupric Azide vs. Silver Azide

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Compound of Interest

Compound Name: *Copper azide*

CAS No.: *14215-30-6*

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This guide provides an objective comparison of the detonation velocity and pressure of two primary explosives: cupric azide ($\text{Cu}(\text{N}_3)_2$) and silver azide (AgN_3). The information presented is supported by available experimental and theoretical data to assist researchers in understanding the energetic characteristics of these materials.

Executive Summary

Cupric azide and silver azide are highly sensitive primary explosives. Silver azide is characterized by a well-documented detonation velocity, while cupric azide is noted for its high performance, though specific experimental values are less commonly cited in open literature. Silver azide is often highlighted for its high detonation pressure, making it suitable for direct initiation applications. The detonation properties of these azides can be influenced by factors such as crystal size, density, and charge confinement.

Data Presentation: Detonation Properties

The following table summarizes the available quantitative data for the detonation velocity and pressure of cupric azide and silver azide. It is important to note that experimental values for cupric azide are not widely published, and performance can be highly dependent on the experimental setup.

Property	Cupric Azide ($\text{Cu}(\text{N}_3)_2$)	Silver Azide (AgN_3)
Detonation Velocity (m/s)	Stated to have a "relatively better detonation velocity" than other metal azides[1]. The detonation velocity is influenced by charge height[2].	4,000[3]
Note: A specific, consistently reported experimental value is not readily available in the reviewed literature.		
Detonation Pressure (GPa)	The detonation pressure is influenced by charge height[2].	Noted to have a high Chapman-Jouguet (C-J) pressure, suitable for direct initiation[1].
Note: Specific experimental values are not readily available in the reviewed literature.		
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Experimental Protocols

The determination of detonation velocity and pressure for sensitive primary explosives like cupric and silver azides requires specialized high-speed diagnostic techniques. The following are descriptions of experimental methodologies cited in the literature for characterizing these materials.

Measurement of Detonation Velocity

A common method for determining the detonation velocity of these materials involves the use of precisely placed probes along a known length of the explosive charge.

- **Electrical Probe Technique:** This method utilizes a series of electrical probes (pins) placed at fixed, accurate distances along the explosive column. As the detonation front propagates through the explosive, it makes contact with or shorts these probes in succession. By measuring the time intervals between the signals from consecutive probes using a high-speed oscilloscope or a digitizer, the velocity of the detonation wave can be calculated. An "electro-acupuncture test device" has been mentioned for determining the detonation velocity of nano **copper azide**, likely employing a similar principle on a micro-scale[5].

Measurement of Detonation Pressure

Directly measuring the peak pressure in a detonation front is challenging. Therefore, indirect methods are often employed, which measure the pressure imparted to a witness material.

- **Manganese-Copper Piezoresistive Method:** This technique uses piezoresistive gauges, often made of manganin or a similar alloy, which exhibit a change in electrical resistance that is proportional to the applied pressure. The gauge is placed in contact with the explosive or an intermediary material. When the detonation wave arrives, the pressure change is recorded as a change in resistance, which can then be converted to a pressure reading. This method has been used for measuring the output pressure of copper-based azide micro-charges[1].

Advanced and Validating Techniques

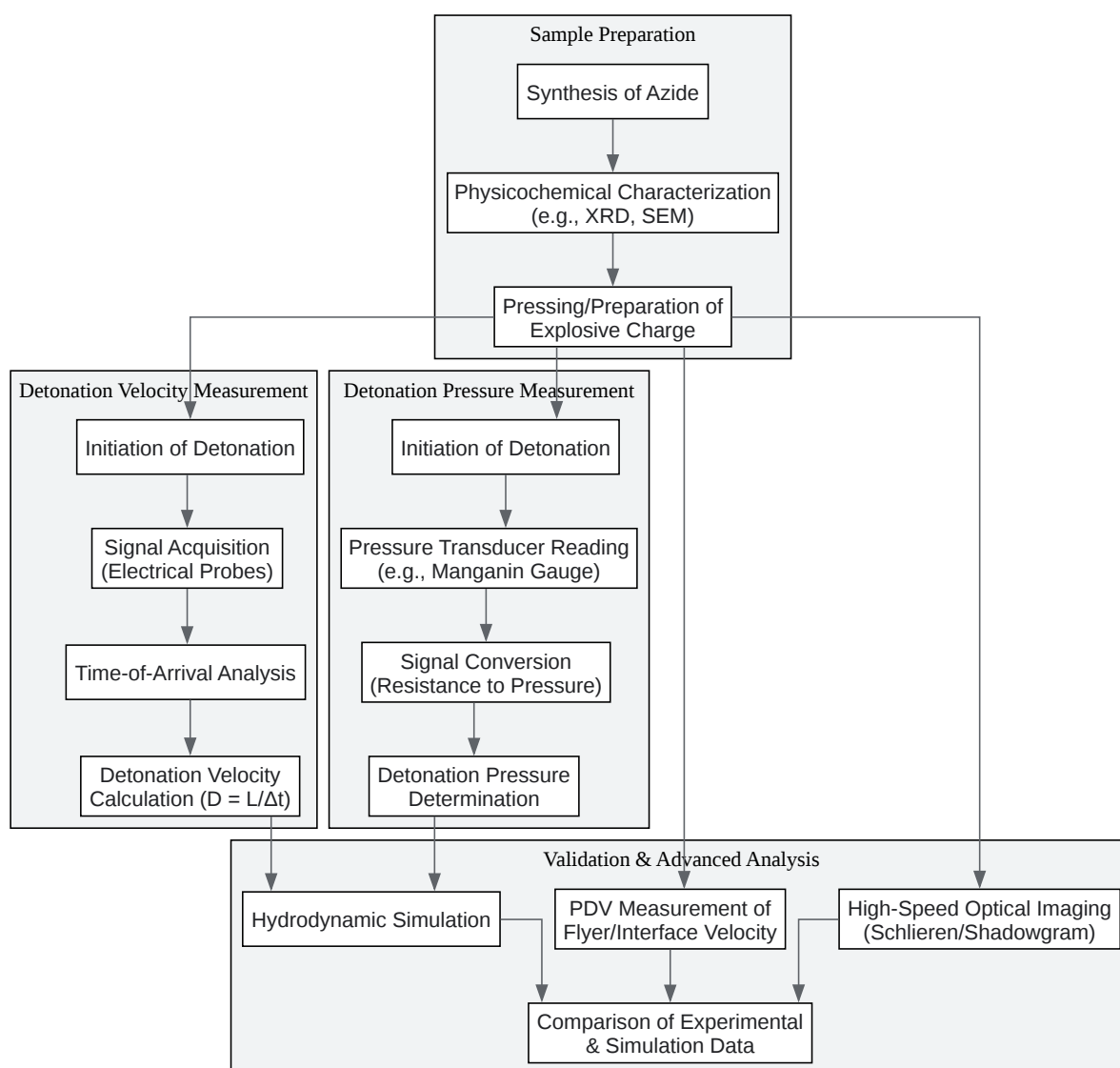
Modern experimental setups often employ non-invasive optical techniques for higher precision and to validate simulation data.

- **Photonic Doppler Velocimetry (PDV):** PDV is a non-contact method that measures the velocity of a surface by detecting the Doppler shift of a laser beam reflected from it. In the context of explosives, a thin flyer plate or a window material is placed in contact with the explosive. The PDV system measures the velocity of the flyer plate or the interface velocity of the window material as it is driven by the detonation. This data can be used to infer the detonation pressure and validate hydrodynamic simulation models of the explosive's performance[1].
- **Schlieren Photography and Shadowgrams:** These are optical visualization techniques used to observe the propagation of shock waves in a transparent medium (like air) surrounding the explosive. By capturing a series of high-speed images of the shock wave front at different times, the shock velocity can be determined. From the shock velocity, the peak overpressure

can be calculated, providing information about the explosive's blast characteristics. This method has been used to study the explosions of silver azide charges[6].

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental characterization of the detonation properties of metal azides.



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Fig. 1: Generalized experimental workflow for detonation characterization.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Silver azide - Sciencemadness Wiki \[sciencemadness.org\]](#)
- [4. psemc.com \[psemc.com\]](#)
- [5. Research Progress of Nano Copper Azide \[scirp.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Comparative Analysis of Detonation Properties: Cupric Azide vs. Silver Azide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b087822/docs#comparative-analysis-of-detonation-properties-cupric-azide-vs-silver-azide\]](https://www.benchchem.com/product/b087822/docs#comparative-analysis-of-detonation-properties-cupric-azide-vs-silver-azide)

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